

5,5'-Methylenedisalicylic acid CAS number and molecular structure.

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Compound of Interest

Compound Name: 5,5'-Methylenedisalicylic acid

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An In-depth Technical Guide to 5,5'-Methylenedisalicylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **5,5'-Methylenedisalicylic acid**, a versatile organic compound with significant applications in the pharmaceutical and materials science sectors. As a Senior Application Scientist, this document synthesizes key technical data with practical insights to support your research and development endeavors.

Core Identification and Chemical Profile

5,5'-Methylenedisalicylic acid is an organic compound characterized by two salicylic acid units linked by a methylene bridge.^[1] This structure confers both acidic and phenolic properties, making it a valuable intermediate in various synthetic pathways.^[1]

Table 1: Chemical Identifiers and Properties

| Identifier | Value | Source(s) |
|-------------------|---|---|
| CAS Number | 122-25-8 | [1] [2] [3] [4] [5] |
| Molecular Formula | C15H12O6 | [2] [4] [6] [7] |
| Molecular Weight | 288.26 g/mol | [2] [4] [7] |
| IUPAC Name | 5-[(3-carboxy-4-hydroxyphenyl)methyl]-2-hydroxybenzoic acid | [2] [6] [7] |
| Synonyms | 5,5'-Methylenebis(2-hydroxybenzoic acid), Methylenebis(salicylic acid), 3,3'-Dicarboxy-4,4'-dihydroxydiphenylmethane | [1] [2] [5] [7] |
| Appearance | Cream to off-white crystalline powder | [1] [6] [8] |
| Melting Point | 232-242 °C | [6] [8] [9] |
| Solubility | Freely soluble in methanol, ethanol, ether, acetone, and glacial acetic acid. Very slightly soluble in hot water and practically insoluble in benzene, chloroform, and petroleum ether. | [1] [4] |

Molecular Structure:

The structural arrangement of **5,5'-Methylenedisalicylic acid** is fundamental to its chemical reactivity and utility.

Caption: Molecular Structure of **5,5'-Methylenedisalicylic acid**.

Synthesis and Manufacturing

The classical synthesis of **5,5'-Methylenedisalicylic acid** involves the reaction of salicylic acid with formaldehyde in the presence of a strong acid catalyst, such as sulfuric acid.^[4] This electrophilic substitution reaction forms the methylene bridge between two salicylic acid molecules.

Reaction Workflow:



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Caption: General synthesis workflow for **5,5'-Methylenedisalicylic acid**.

Experimental Protocol Insight: The control of reaction temperature is critical to prevent the formation of undesired byproducts and to ensure a high yield of the target compound. Purification is typically achieved through recrystallization from a suitable solvent mixture, such as acetone-benzene or chloroform-methanol, to obtain wedge-like crystals.^{[4][8][10]}

Applications in Research and Drug Development

5,5'-Methylenedisalicylic acid serves as a crucial intermediate in the synthesis of more complex pharmaceutical compounds.^[3] Its bifunctional nature, possessing both carboxylic acid and hydroxyl groups, allows for a variety of chemical modifications.

- Building Block for Complex Molecules: Its structure is a foundational component for creating larger, more intricate molecules essential in drug development.^[3]
- Formation of Metal Complexes: The presence of chelating groups enables the formation of complexes with various metal ions, a property that can be exploited in the design of novel therapeutic agents and materials.^[1]

- Antioxidant Properties: The phenolic hydroxyl groups impart antioxidant capabilities, which is an area of interest for potential therapeutic applications.[1]
- Derivative Synthesis: It is a precursor for derivatives such as Bacitracin Methylenedisalicylate, an antibiotic.[4] It is also used in the synthesis of Aurintricarboxylic acid.[8]

Analytical Methodologies

The analysis and quality control of **5,5'-Methylenedisalicylic acid** are essential for its application in regulated industries. High-Performance Liquid Chromatography (HPLC) is a commonly employed technique.

Table 2: HPLC Method Parameters

| Parameter | Condition | Rationale |
|--------------|--|---|
| Technique | Reverse Phase (RP) HPLC | Suitable for the separation of moderately polar organic compounds. |
| Mobile Phase | Acetonitrile, Water, and Phosphoric Acid | A standard mobile phase for RP-HPLC providing good peak shape and resolution. For Mass Spectrometry (MS) compatibility, formic acid should be used instead of phosphoric acid.[5] |
| Column | Newcrom R1 or C18 | These stationary phases offer good retention and separation for this analyte.[5] |
| Detection | UV Absorbance | The aromatic rings in the molecule provide strong UV absorbance for sensitive detection. A maximum absorbance is noted at 312 nm in ethanol.[8][10] |

This HPLC method is scalable and can be adapted for preparative separation to isolate impurities or for pharmacokinetic studies.[\[5\]](#)

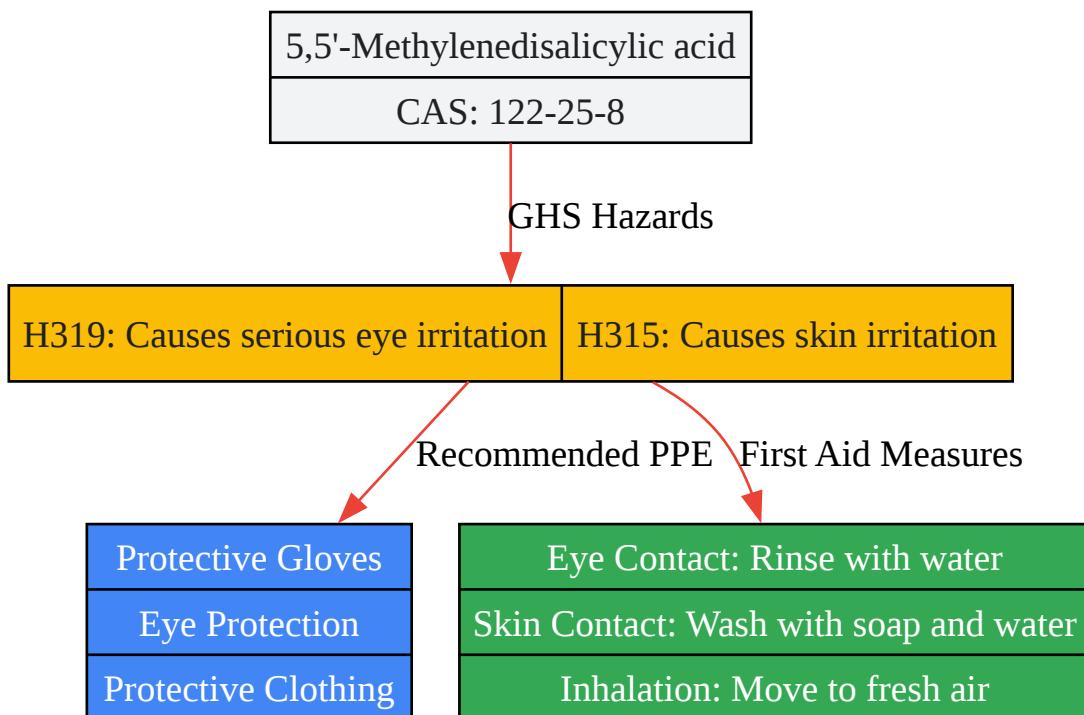
Safety and Handling

Proper handling of **5,5'-Methylenedisalicylic acid** is crucial to ensure laboratory safety. The following information is summarized from available Safety Data Sheets (SDS).

Key Safety Precautions:

- Eye Contact: Causes serious eye irritation.[\[7\]](#)[\[11\]](#) In case of contact, rinse cautiously with water for several minutes.[\[11\]](#)[\[12\]](#)
- Skin Contact: May cause skin irritation.[\[1\]](#)[\[11\]](#) Wash with plenty of soap and water after handling.[\[12\]](#)
- Inhalation: Avoid dust formation and inhalation.[\[12\]](#)[\[13\]](#) Move to fresh air if inhaled.[\[12\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, eye protection, and appropriate clothing to prevent skin exposure.[\[11\]](#)[\[13\]](#)
- Fire Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[\[12\]](#)
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[\[14\]](#)

Hazard Identification:

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Caption: Key hazard information and safety precautions.

Conclusion

5,5'-Methylenedisalicylic acid is a compound of significant interest due to its established role as a versatile chemical intermediate. Its well-defined synthesis, clear analytical protocols, and diverse applications in pharmaceuticals and beyond underscore its importance in scientific research and development. A thorough understanding of its chemical properties and adherence to safety guidelines are paramount for its effective and safe utilization.

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